

# An In-depth Technical Guide on 1,6-Dimethoxyhexane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,6-Dimethoxyhexane

Cat. No.: B077691

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This guide provides a comprehensive overview of **1,6-Dimethoxyhexane**, focusing on its chemical synonyms and trade names to aid in research and procurement.

## Core Chemical Identifiers

| Identifier Type   | Value                          |
|-------------------|--------------------------------|
| IUPAC Name        | 1,6-Dimethoxyhexane[1]         |
| CAS Number        | 13179-98-1[2][3]               |
| Molecular Formula | C8H18O2[1][2][4][5]            |
| InChI Key         | GZHQUHIMIVEQFV-UHFFFAOYSA-N[4] |
| SMILES            | COCCCCCOC[4]                   |

## Synonyms and Trade Names

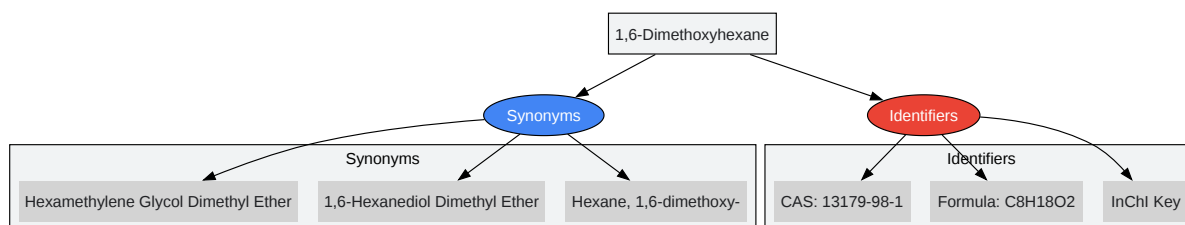
For ease of reference in literature and commercial sourcing, **1,6-Dimethoxyhexane** is known by several synonyms. While specific trade names are not prevalent, it is often marketed under its chemical name or common synonyms by various suppliers.

| Synonym                             | Notes   |
|-------------------------------------|---|
| Hexamethylene Glycol Dimethyl Ether | A common synonym found in supplier catalogs.<br>[4]             |
| 1,6-Hexanediol Dimethyl Ether       | Another frequently used synonym.[4]                             |
| Hexane, 1,6-dimethoxy-              | A systematic variation of the IUPAC name.[1][5]                 |
| 1,6-Hexanediol 1,6-dimethyl ether   | A descriptive synonym specifying the dimethyl ether linkage.[5] |

It is also identified by database and catalog numbers such as CID542359 and ZINC02512232.  
[1]

## Logical Relationship of Identifiers

The following diagram illustrates the relationship between the primary chemical identifiers for **1,6-Dimethoxyhexane**. The IUPAC name provides the systematic nomenclature, from which common synonyms are derived. The CAS number serves as a universal identifier for substance registration.



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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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